

History and development of Esprocarb as a thiocarbamate herbicide.

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Compound of Interest

Compound Name: *Esprocarb*

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Esprocarb: A Technical Guide to a Thiocarbamate Herbicide

An In-depth Review of the History, Development, and Mode of Action of S-Benzyl ethyl(sec-butyl)thiocarbamate

Introduction

Esprocarb, a selective thiocarbamate herbicide, has been a notable component in weed management strategies, particularly in paddy rice cultivation. Introduced in Japan in 1988, it provides effective pre- and post-emergence control of annual grasses and some broadleaf weeds. This technical guide delves into the history, development, chemical properties, mode of action, synthesis, and biological and environmental fate of **Esprocarb**, offering a comprehensive resource for researchers and professionals in the agricultural sciences.

History and Development

The development of thiocarbamate herbicides dates back to the mid-20th century, with extensive research into their selective herbicidal properties. **Esprocarb**, chemically known as S-benzyl ethyl(sec-butyl)thiocarbamate, emerged from this lineage of research.

Key Developmental Milestones:

- 1980s: Intensive research and development of thiocarbamate herbicides with improved efficacy and crop safety.
- 1985: Initial field trials of **Esprocarb** mixtures began in Japan, showing promise for controlling problematic weeds like cockspur grass (*Echinochloa crus-galli*) in paddy rice.^[1]
- 1988: Official introduction of **Esprocarb** in the Japanese market.^[1]

While a specific, singular "original" patent for the invention of **Esprocarb** is not readily available in public databases, its development is encompassed within the broader patent literature for thiocarbamate synthesis and herbicidal applications from that era. Patents from the 1980s describe processes for preparing various thiocarbamates, including structures closely related to **Esprocarb**, for use as herbicides.

Chemical and Physical Properties

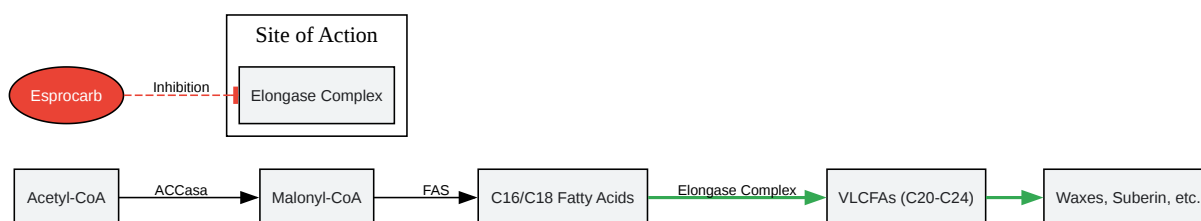
Esprocarb is a chiral molecule, with the commercial product typically being a racemic mixture.^[2] Its chemical and physical properties are summarized in the table below.

Property	Value
IUPAC Name	S-benzyl ethyl(sec-butyl)thiocarbamate
CAS Registry Number	85785-20-2
Chemical Formula	C ₁₅ H ₂₃ NOS
Molar Mass	265.42 g/mol
Appearance	Yellowish liquid
Boiling Point	135 °C
Melting Point	25 °C
Water Solubility	4.9 mg/L
Vapor Pressure	10.1 mPa
Log P (octanol-water)	4.1

Mode of Action

Esprocarb is classified as a Group 15 (WSSA) or Group K3 (HRAC) herbicide.^[1] Its primary mode of action is the inhibition of very-long-chain fatty acid (VLCFA) synthesis. VLCFAs are crucial components of plant cell membranes, cuticular waxes, and suberin. By inhibiting their synthesis, **Esprocarb** disrupts cell division and shoot and root development in susceptible weeds, ultimately leading to their death.

The specific target of thiocarbamate herbicides is believed to be one or more of the elongase enzymes involved in the VLCFA biosynthesis pathway. This inhibition leads to an accumulation of shorter-chain fatty acids and a depletion of the essential VLCFAs.

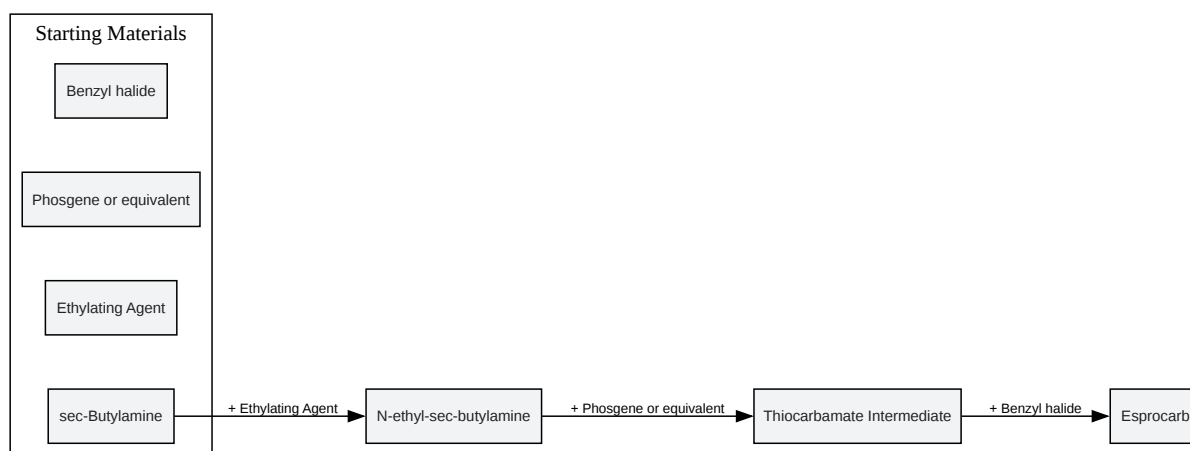


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*Inhibition of the VLCFA Elongase Complex by **Esprocarb**.*

Synthesis of Esprocarb

The synthesis of **Esprocarb** is a multi-step process that involves the formation of a thiocarbamate functional group. A general synthetic route is outlined below:



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*Generalized Synthetic Pathway for **Esprocarb**.*

Experimental Protocol for Synthesis (General):

A detailed, proprietary synthesis protocol is not publicly available. However, a general laboratory-scale synthesis of a thiocarbamate like **Esprocarb** would typically involve the following steps:

- **N-Alkylation:** Reaction of sec-butylamine with an ethylating agent (e.g., ethyl bromide) under basic conditions to form N-ethyl-sec-butylamine.
- **Thiocarbamoylation:** The resulting secondary amine is then reacted with a thiocarbonylating agent, such as thiophosgene or carbon disulfide in the presence of a base, to form a dithiocarbamate salt.
- **S-Alkylation:** The dithiocarbamate salt is subsequently reacted with a benzyl halide (e.g., benzyl chloride) to yield the final product, **Esprocarb**.

The reaction is typically carried out in an organic solvent, and the product is purified using techniques such as distillation or chromatography.

Herbicidal Efficacy

Esprocarb is primarily used for the control of annual grasses in paddy rice. Its efficacy can be influenced by factors such as weed species, growth stage, application timing, and environmental conditions.

Table of Herbicidal Spectrum (Qualitative):

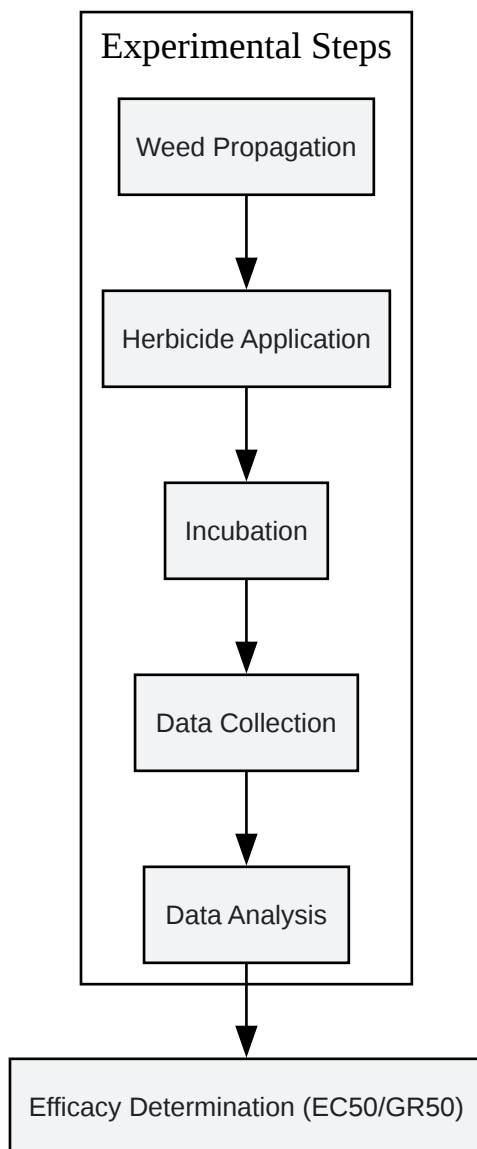
Weed Species	Common Name	Efficacy
Echinochloa crus-galli	Barnyardgrass	Excellent
Cyperus difformis	Smallflower umbrella sedge	Good
Monochoria vaginalis	Pickernelweed	Good
Scirpus juncoides	Japanese bulrush	Moderate
Rotala indica	Indian toothcup	Moderate

Quantitative efficacy data, such as EC_{50} (half maximal effective concentration) or GR_{50} (50% growth reduction), are highly dependent on the specific experimental conditions.

Experimental Protocol for Efficacy Testing (Greenhouse):

- Plant Material:** Grow target weed species in pots containing a suitable soil mix under controlled greenhouse conditions (e.g., 25/20°C day/night temperature, 16-hour photoperiod).
- Herbicide Application:** Apply **Esprocarb** at a range of concentrations when the weeds have reached a specific growth stage (e.g., 2-3 leaf stage). Application can be done using a laboratory track sprayer to ensure uniform coverage.
- Data Collection:** After a set period (e.g., 14-21 days), assess the herbicidal effect by measuring parameters such as plant height, fresh weight, or dry weight. Visual injury ratings can also be recorded.

- Data Analysis: Use the collected data to calculate dose-response curves and determine EC₅₀ or GR₅₀ values.



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Workflow for Herbicide Efficacy Testing.

Metabolism and Environmental Fate

The persistence and degradation of **Esprocarb** in the environment are critical factors in its overall risk assessment.

Metabolism in Plants:

In tolerant plants, **Esprocarb** is metabolized into less phytotoxic compounds. The primary metabolic pathways involve oxidation and conjugation. The sec-butyl and ethyl groups on the nitrogen atom and the benzyl group are susceptible to hydroxylation, followed by conjugation with sugars (glycosylation) to form water-soluble, non-toxic metabolites.

Metabolism in Soil:

Microbial degradation is the primary route of **Esprocarb** dissipation in soil. The thiocarbamate linkage is susceptible to hydrolysis, leading to the formation of N-ethyl-sec-butylamine, benzyl mercaptan, and carbon dioxide. These degradation products are further metabolized by soil microorganisms. The half-life of **Esprocarb** in soil is reported to be approximately 50 days, indicating moderate persistence.^[1]

Toxicology

The toxicological profile of **Esprocarb** has been evaluated in various organisms.

Table of Toxicological Data:

Test Organism	Endpoint	Value
Rat (oral)	LD ₅₀	>2000 mg/kg
Rat (dermal)	LD ₅₀	>2000 mg/kg
Fish (96h)	LC ₅₀	1.52 mg/L
Birds	LD ₅₀	>2000 mg/kg

Esprocarb exhibits low acute toxicity to mammals and birds. However, it is moderately toxic to fish.

Conclusion

Esprocarb has played a significant role in weed management, particularly in rice cultivation in Japan. Its mode of action as a VLCFA synthesis inhibitor provides effective control of key grass

weeds. Understanding its chemical properties, synthesis, biological activity, and environmental fate is crucial for its responsible and effective use in agriculture. Further research into the specific molecular interactions with elongase enzymes and the development of more detailed metabolic pathways will continue to enhance our knowledge of this important herbicide.

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References

- 1. Esprocarb - Wikipedia [en.wikipedia.org]
- 2. Esprocarb (Ref: C 14526) [sitem.herts.ac.uk]
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